

An In-depth Technical Guide to **rac-1,2-Distearoyl-3-chloropropanediol**

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Compound of Interest

Compound Name: *rac-1,2-Distearoyl-3-chloropropanediol*

Cat. No.: *B133658*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **rac-1,2-Distearoyl-3-chloropropanediol**, a significant lipid molecule in various research applications. This document includes key chemical data, experimental protocols for its synthesis and analysis, and a discussion of its potential role in biological systems and drug development.

Core Chemical Properties

rac-1,2-Distearoyl-3-chloropropanediol is a diacylglycerol derivative where the hydroxyl groups at positions 1 and 2 of the glycerol backbone are esterified with stearic acid, and the hydroxyl group at position 3 is substituted with a chlorine atom. It is classified as a chlorinated lipid and is of interest in food science, toxicology, and biomedical research.

Quantitative Data Summary

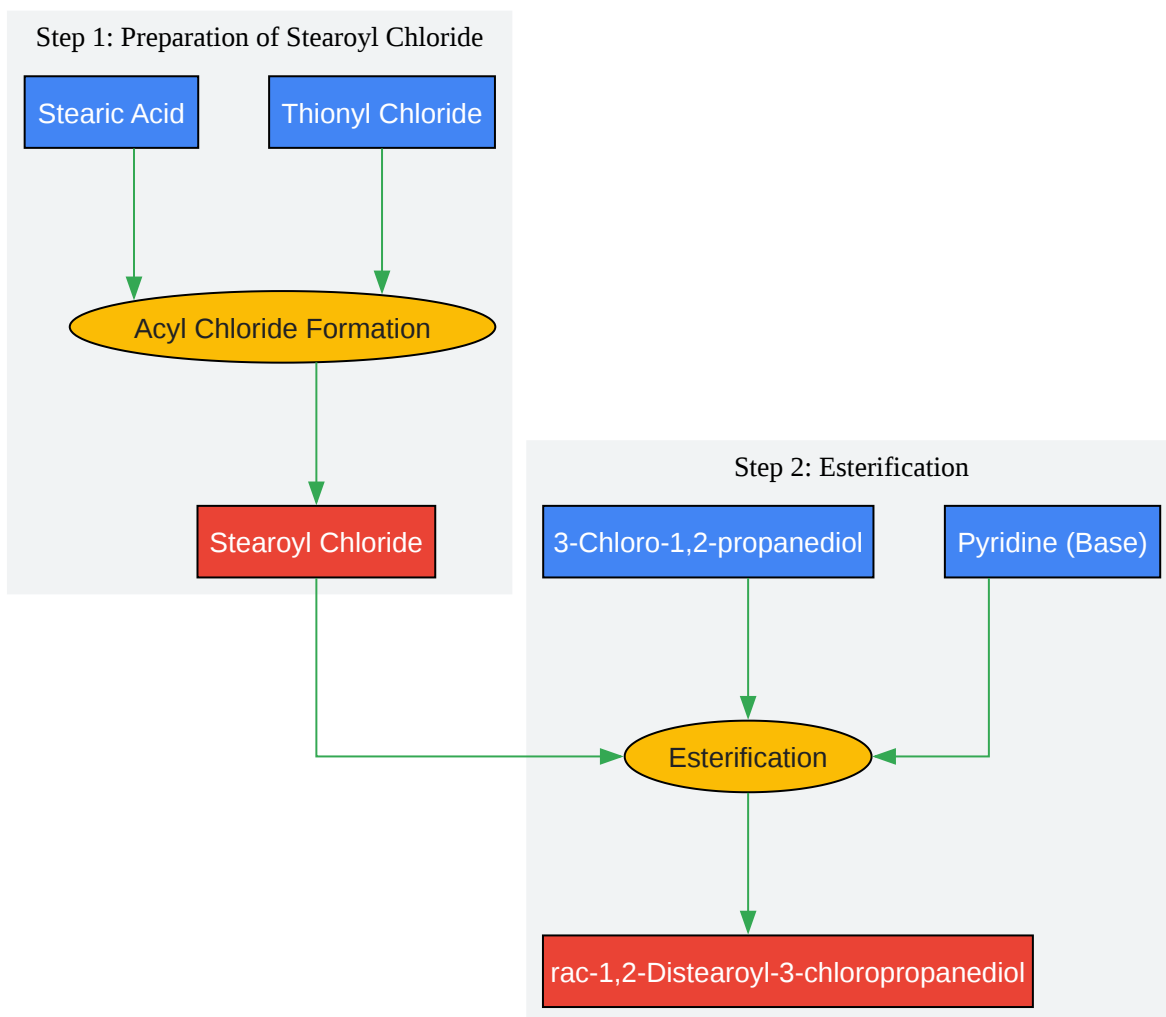
Property	Value	Source(s)
Molecular Formula	C ₃₉ H ₇₅ ClO ₄	[1][2]
Molecular Weight	643.46 g/mol	[1][2]
CAS Number	72468-92-9	[1][3]
Physical State	Solid	[2]
Purity	Typically >95% - >99%	[2][3][4]
Storage Temperature	-20°C	[2]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Soluble in organic solvents such as chloroform (inferred from similar lipids)	[5]

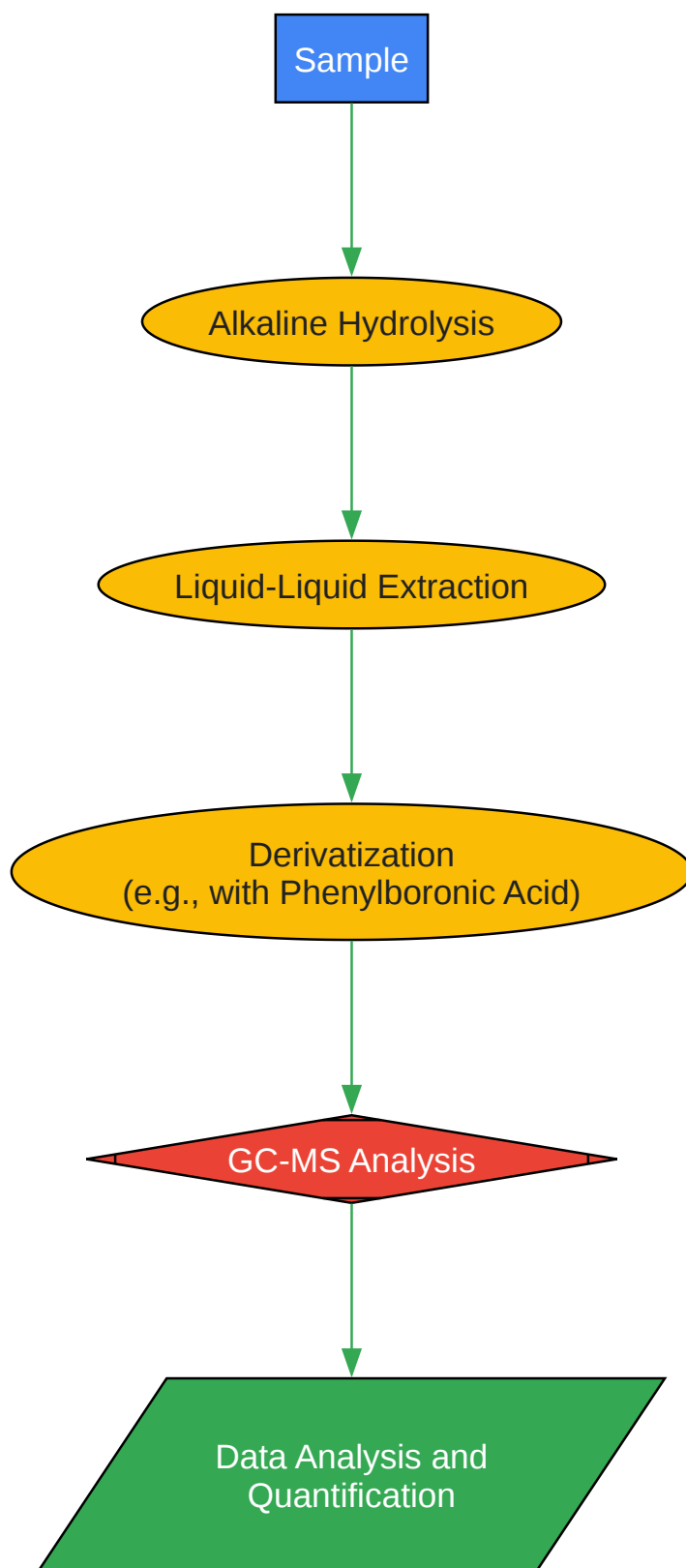
Synthesis and Experimental Protocols

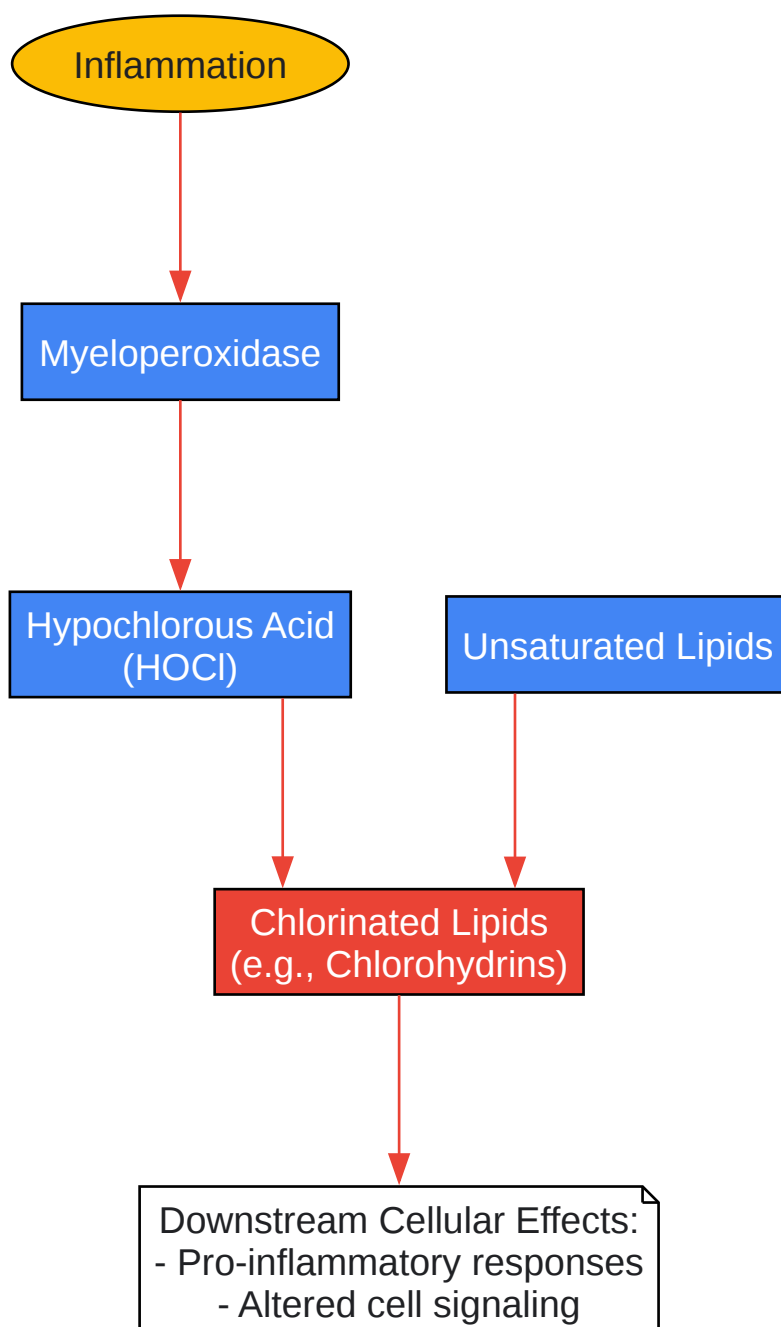
While a specific, detailed protocol for the synthesis of **rac-1,2-Distearoyl-3-chloropropanediol** is not readily available in the public domain, a logical synthetic approach involves the esterification of 3-chloro-1,2-propanediol with stearoyl chloride.

Logical Synthesis Workflow

The synthesis can be conceptualized as a two-step process: the preparation of the acylating agent (stearoyl chloride) followed by the esterification of the glycerol derivative.







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References

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